

Independent Verification of Hth-01-015 IC50 Values: A Comparative Guide

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Compound of Interest

Compound Name: Hth-01-015

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This guide provides a comparative analysis of the reported IC50 values for the NUA1 inhibitor, **Hth-01-015**. The data presented is based on publicly available information and aims to offer a clear perspective on the inhibitor's potency and selectivity.

Executive Summary

Hth-01-015 is a well-documented selective inhibitor of NUA1 family SNF1-like kinase 1 (NUAK1), a member of the AMP-activated protein kinase (AMPK) family. The primary body of research identifies its IC50 for NUA1 to be approximately 100 nM. It exhibits high selectivity for NUA1 over the closely related NUA2, with a reported IC50 for NUA2 greater than 10 μ M, indicating a selectivity of over 100-fold. While these values are widely cited across various chemical suppliers and research articles, it is crucial to note that they primarily originate from a single foundational study published in 2014 by Banerjee et al.^{[1][2][3][4]}. To date, extensive independent verification of these specific IC50 values in peer-reviewed literature appears limited. One supplier, InvivoChem, lists a significantly lower IC50 of 6 nM for NUA1 and 15 nM for NUA2; however, this is likely a transcriptional error as the provided reference is the original Banerjee et al. paper.

IC50 Value Comparison

The following table summarizes the reported IC50 values for **Hth-01-015** against its primary targets, NUA1 and NUA2.

Target	Reported IC50 (nM)	Source (Primary Publication)	Vendors Citing this Value	Notes
NUAK1	100	Banerjee S, et al. (2014)[1][2][3][4]	MedChemExpress, Selleck Chemicals, Tocris Bioscience, R&D Systems[5][6]	This is the most consistently reported IC50 value.
NUAK2	>10,000	Banerjee S, et al. (2014)[1][2]	MedChemExpress, Selleck Chemicals[5]	Demonstrates >100-fold selectivity for NUA1 over NUA2.
NUAK1	6	InvivoChem (citing Banerjee et al., 2014)[7]	InvivoChem	This value is inconsistent with the primary source and is likely an error.
NUAK2	15	InvivoChem (citing Banerjee et al., 2014)[7]	InvivoChem	This value is inconsistent with the primary source and is likely an error.

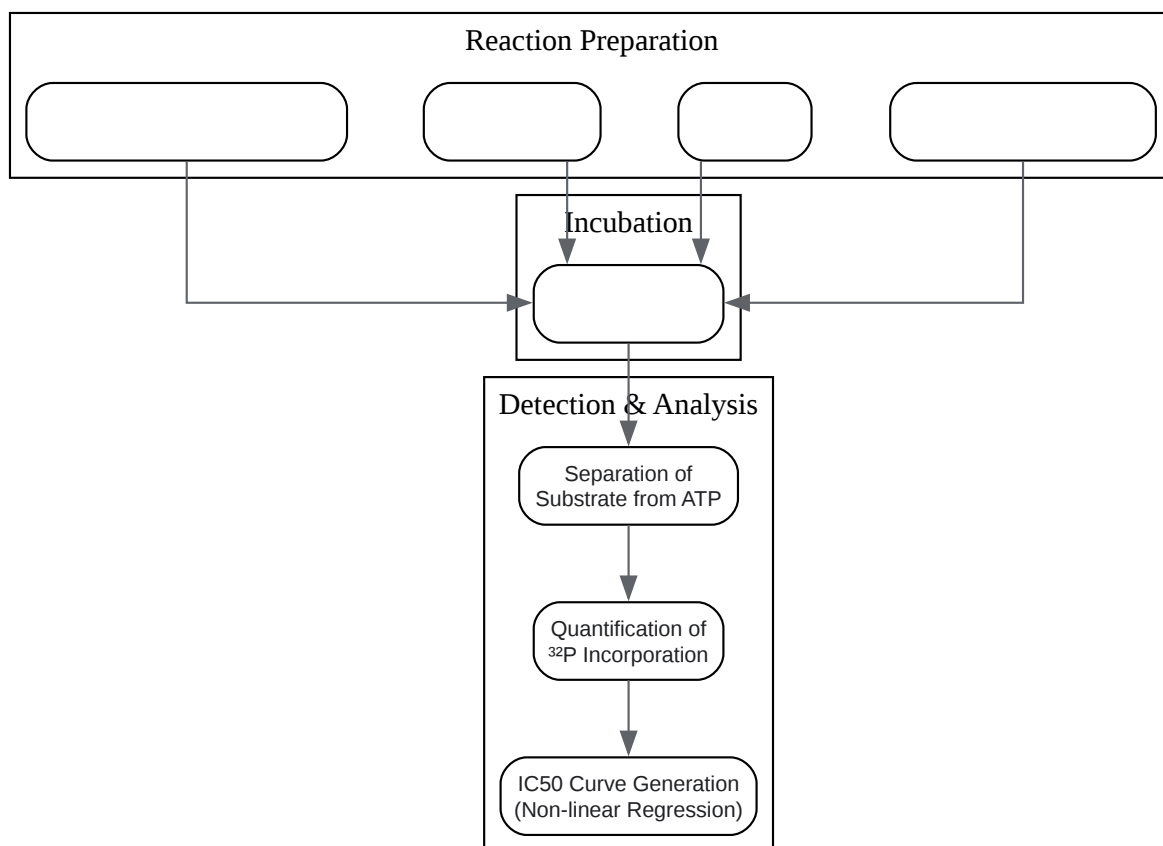
Experimental Protocol for IC50 Determination

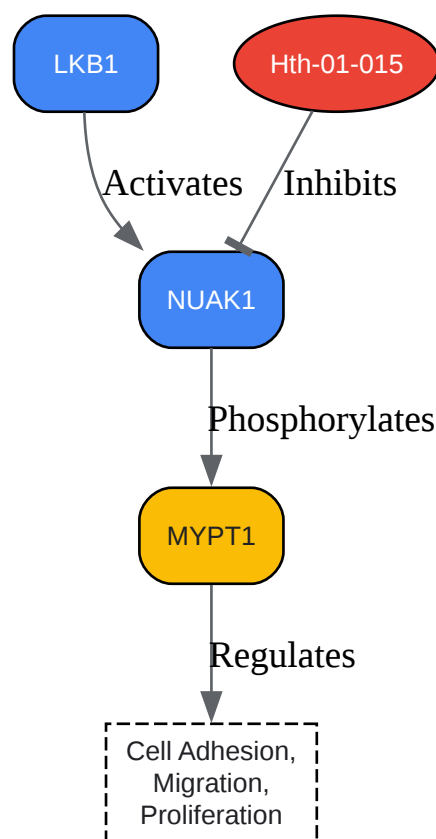
The seminal study by Banerjee et al. (2014) provides a detailed methodology for the determination of **Hth-01-015**'s IC50 values. Understanding this protocol is key to interpreting the provided data and for designing any independent verification studies.

In Vitro Kinase Assay:

- Enzymes: Wild-type GST-tagged NUA1 and GST-tagged NUA2 were used.
- Substrate: A synthetic peptide, Sakamototide, was utilized as the substrate for the kinase reaction.[8]
- Reaction Conditions: The kinase reactions were performed in the presence of 100 μ M [γ - 32 P]ATP.
- Detection Method: The incorporation of the radiolabeled phosphate from [γ - 32 P]ATP into the Sakamototide substrate was measured to quantify kinase activity.
- IC50 Calculation: IC50 values were determined by measuring the concentration of **Hth-01-015** required to inhibit 50% of the kinase activity. The data was plotted and analyzed using non-linear regression with software such as GraphPad Prism.[1]

The following diagram illustrates the general workflow for this in vitro kinase assay.





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